

A Comprehensive Technical Guide to the Physicochemical Properties of p-Toluic Acid

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Compound of Interest

Compound Name: *P-Toluic Acid*

Cat. No.: *B107430*

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of the melting and boiling points of **p-Toluic acid** (also known as 4-methylbenzoic acid), a crucial intermediate in various industrial syntheses. The guide details its physical properties, standardized experimental protocols for thermal analysis, and its role in key chemical manufacturing processes.

Physicochemical Data Presentation

p-Toluic acid is a white crystalline solid at standard conditions.^{[1][2]} Its thermal properties are well-documented, making them reliable indicators of sample purity. The quantitative data for **p-Toluic acid** are summarized below.

Table 1: Physicochemical Properties of **p-Toluic Acid**

Property	Value	Source(s)
Melting Point	177 - 182 °C	[3] [4] [5] [6] [7]
180 - 181 °C	[1]	
274 - 275 °C	[1] [3] [8] [9] [10]	
Boiling Point	274 °C @ 760 mmHg	[7] [11]
Molecular Formula	C ₈ H ₈ O ₂	[1] [3] [6]
Molar Mass	136.15 g/mol	[1]
Appearance	White to slightly yellow crystalline powder	[1] [3] [6]
Density	1.06 g/cm ³	[1] [4] [6] [12]
Solubility in Water	Sparingly soluble; <0.1 g/100 mL at 19 °C	[1] [3]
Solubility (Other)	Soluble in acetone, ethanol, and ether	[1] [3] [6]

Experimental Protocols for Thermal Analysis

Accurate determination of melting and boiling points is fundamental for substance identification and purity assessment. Impurities typically cause a depression in the melting point and a broadening of the melting range.[\[13\]](#)[\[14\]](#)

This protocol outlines the standard procedure for determining the melting point of a solid organic compound using a melting point apparatus.

Methodology:

- **Sample Preparation:** A small quantity of dry, finely powdered **p-Toluic acid** is loaded into a capillary tube, which is sealed at one end. The sample is compacted to a height of 2-3 mm by tapping the tube or dropping it through a longer glass tube.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of a melting point apparatus (e.g., Mel-Temp or similar digital device).^[14]
- **Approximate Melting Point (Fast Run):** A rapid heating rate (10-20 °C per minute) is initially applied to determine an approximate melting range. This sample should be discarded after use.^{[14][15]}
- **Accurate Melting Point (Slow Run):** A fresh sample is prepared. The apparatus is heated rapidly to a temperature approximately 20 °C below the estimated melting point. The heating rate is then reduced to about 2 °C per minute to allow for thermal equilibrium.^{[14][15]}
- **Data Recording:** The melting range is recorded as two values: the temperature at which the first liquid is observed, and the temperature at which the last solid crystal melts.^{[13][14]} For a pure compound, this range should be narrow.

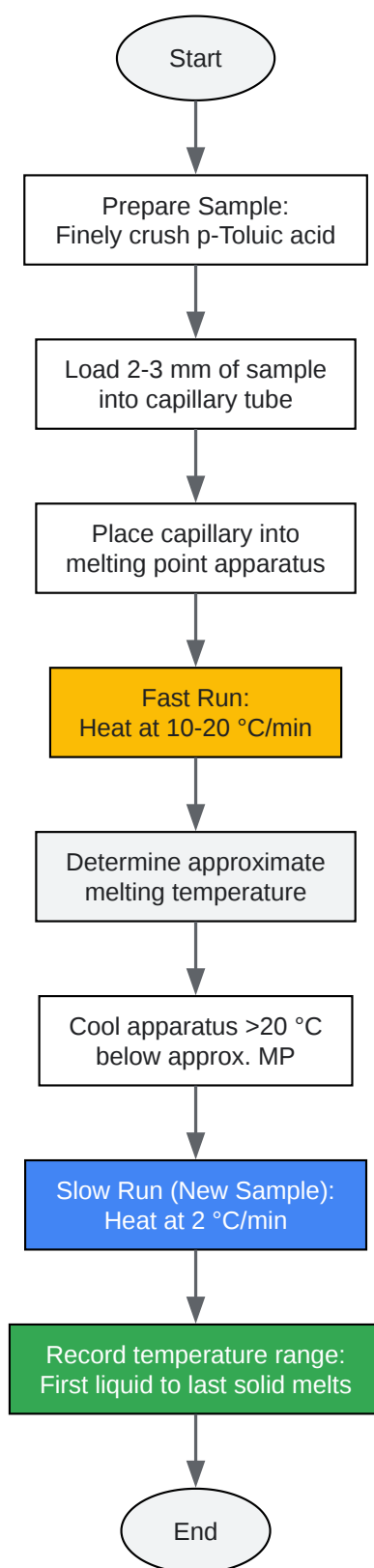
This protocol describes a common laboratory method for determining the boiling point of a liquid at atmospheric pressure.

Methodology:

- **Apparatus Setup:** Approximately 3 mL of the liquid sample (if **p-Toluic acid** were in a liquid state or dissolved in a high-boiling solvent) is placed in a clean, dry test tube with a couple of boiling chips to ensure smooth boiling.^[16]
- **Heating:** The test tube is clamped and lowered into a heating bath (e.g., a beaker of water or oil). The liquid level in the test tube should be below the bath level.^[16] A thermometer is positioned so that its bulb is in the vapor phase, just above the surface of the boiling liquid.^[16]
- **Heating and Observation:** The heating bath is heated gradually.^[16] As the liquid boils, its vapor will heat the thermometer bulb.
- **Data Recording:** The boiling point is the stable temperature reading on the thermometer when the liquid is boiling vigorously and there is a constant reflux of vapor condensing on the thermometer.^[16] This temperature represents the point where the vapor pressure of the substance equals the atmospheric pressure.^[16]

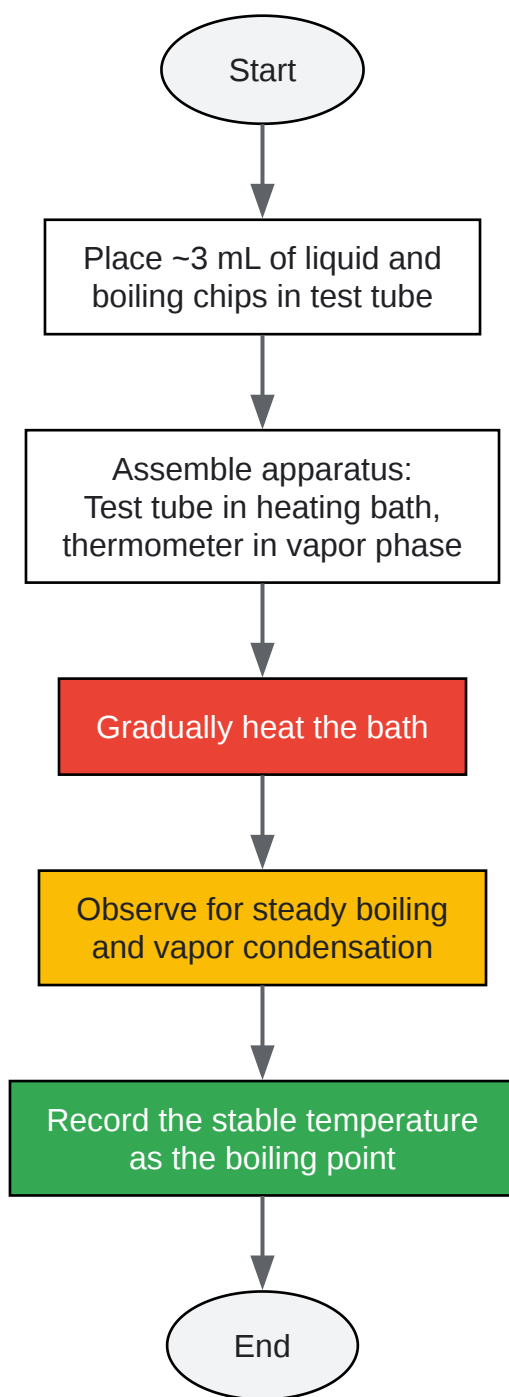
Visualized Workflows and Relationships

The following diagrams, rendered using the DOT language, illustrate key experimental and logical pathways related to **p-Toluic acid**.



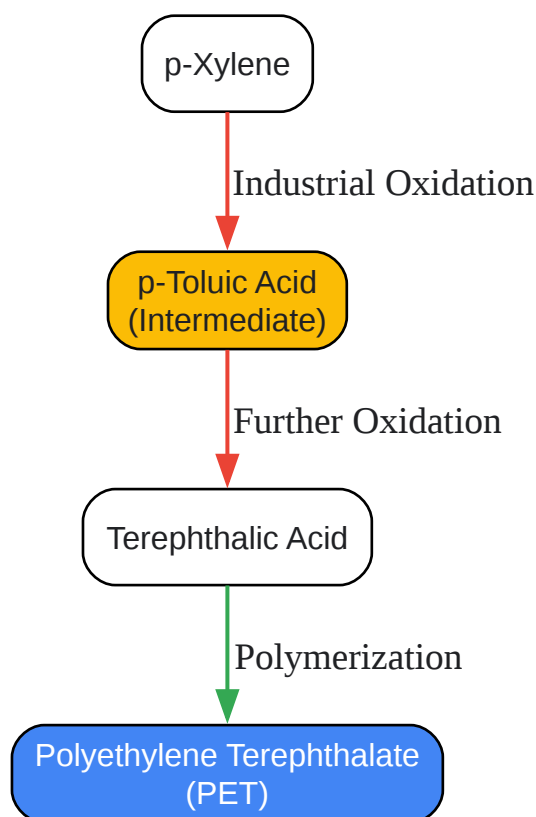
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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.



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Caption: Role of **p-Toluic acid** in PET synthesis.

Industrial Relevance and Applications

p-Toluic acid is a significant intermediate in industrial organic synthesis. Its primary application is in the production of terephthalic acid via the oxidation of p-xylene.[3][6] Terephthalic acid is a monomer essential for manufacturing polyethylene terephthalate (PET), a widely used polymer in textiles, packaging, and plastic bottles.[3] Furthermore, **p-Toluic acid** and its derivatives serve as building blocks in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.[3]

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